

Comprehensive Safety and Handling Guide for Boc-D-FMK

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Compound of Interest

Compound Name: Boc-D-FMK

Cat. No.: B3029370

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This guide provides essential safety, handling, and disposal protocols for **Boc-D-FMK** (Boc-Asp(OMe)-fluoromethylketone), a broad-spectrum, irreversible caspase inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Chemical Properties and Identification

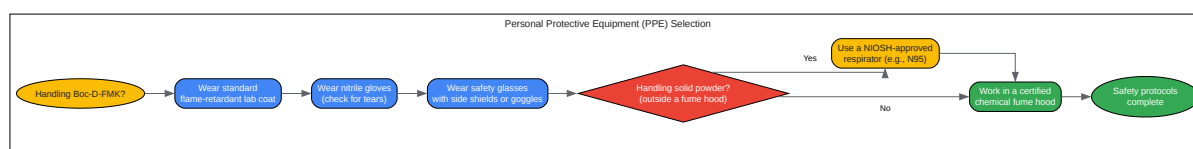
Boc-D-FMK is a cell-permeable peptide that irreversibly binds to the catalytic site of caspases, thereby inhibiting apoptosis. Its properties are summarized below.

Property	Value	Source
Full Name	N-t-Butoxycarbonyl-Asp(OMe)-Fluoromethyl Ketone	Internal Knowledge
Synonyms	Boc-Asp(OMe)-FMK	Internal Knowledge
Molecular Formula	C ₁₁ H ₁₈ FNO ₅	Internal Knowledge
Molecular Weight	263.26 g/mol	Internal Knowledge
Appearance	White to off-white solid	Internal Knowledge
Solubility	Soluble in DMSO	Internal Knowledge

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **Boc-D-FMK** is limited, it should be handled with care as a potentially hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Standard safety precautions are mandatory. The following workflow outlines the minimum required PPE for handling **Boc-D-FMK** powder and solutions.



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Caption: PPE selection workflow for handling **Boc-D-FMK**.

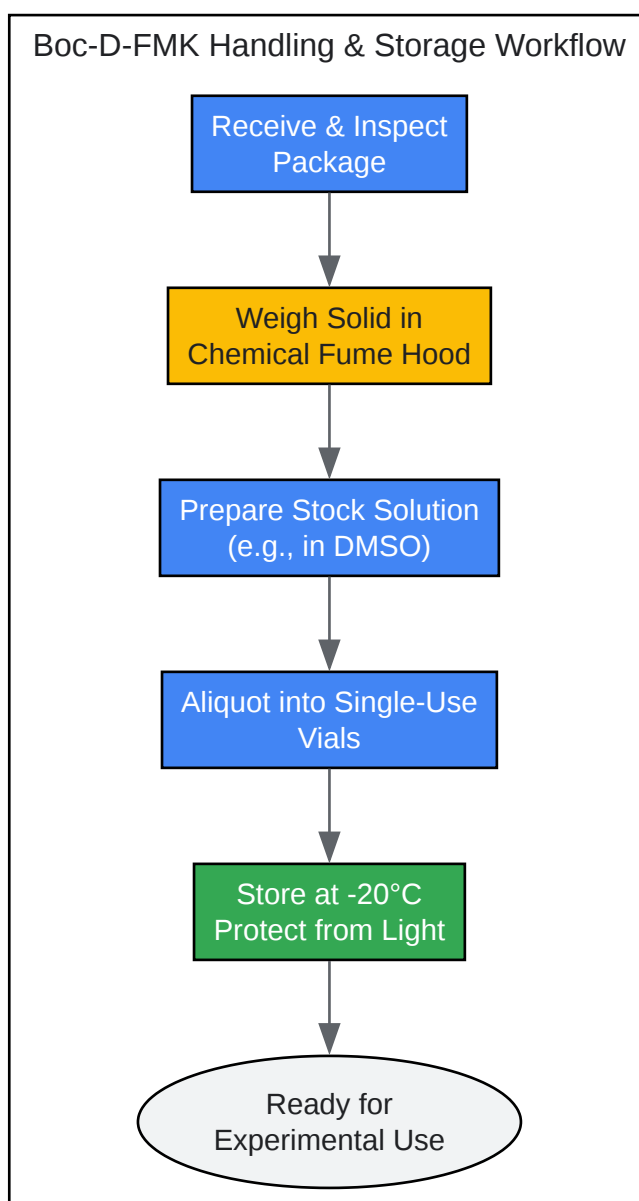
Safe Handling and Storage

Proper handling and storage are critical to maintain the compound's stability and prevent accidental exposure.

Operational Plan:

- **Receiving:** Upon receipt, inspect the container for damage. Log the compound in your chemical inventory.
- **Preparation:** Conduct all handling of the solid powder, including weighing and initial solubilization, within a certified chemical fume hood to prevent inhalation.

- Solubilization: Prepare a stock solution, typically in anhydrous DMSO. Briefly vortex to ensure complete dissolution.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.
- Labeling: Clearly label all vials with the compound name, concentration, solvent, and date of preparation.



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Caption: Step-by-step workflow for safe handling and storage.

Storage Conditions:

Parameter	Recommendation
Solid Form	Store desiccated at -20°C.
In Solution (DMSO)	Store at -20°C. Protect from light and moisture.
Stability	Stable for at least 6 months when stored correctly. Avoid repeated freeze-thaw cycles.

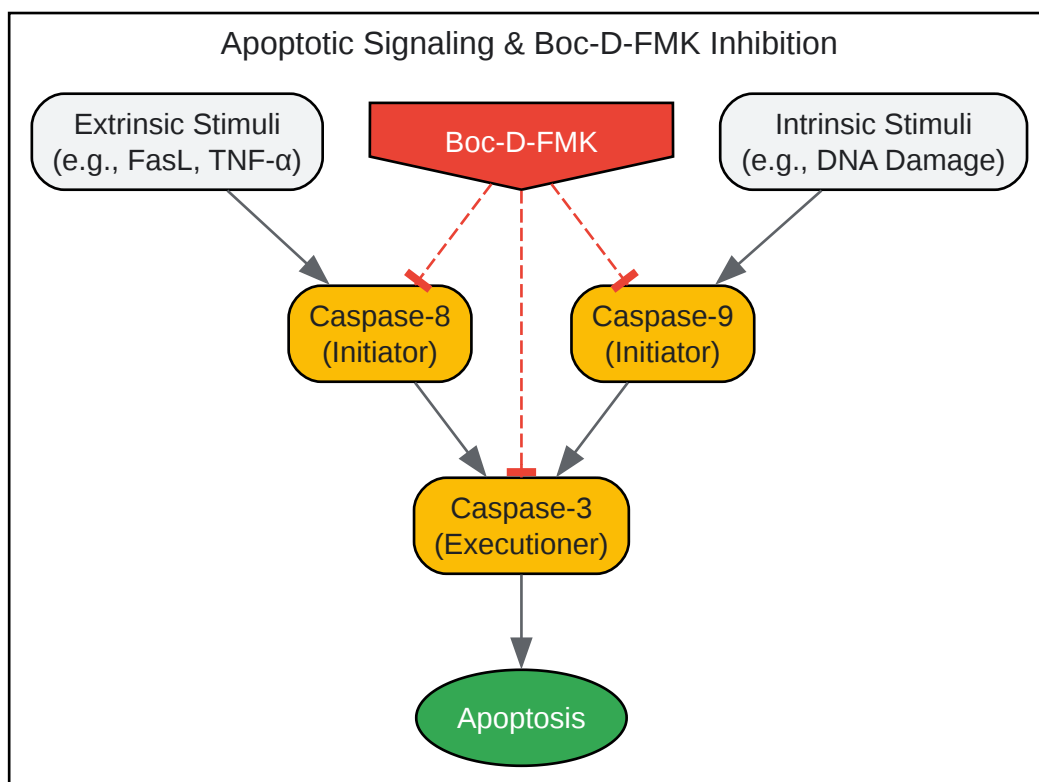
Disposal Plan

All materials contaminated with **Boc-D-FMK**, including empty vials, pipette tips, and gloves, must be disposed of as hazardous chemical waste.

- Segregation: Collect all solid and liquid waste containing **Boc-D-FMK** in a dedicated, sealed, and clearly labeled hazardous waste container.
- Container Labeling: The waste container must be labeled "Hazardous Waste" and list the chemical contents (**Boc-D-FMK**, DMSO).
- Disposal Request: Follow your institution's environmental health and safety (EHS) guidelines for chemical waste pickup and disposal. Do not pour **Boc-D-FMK** solutions down the drain.

Mechanism of Action: Pan-Caspase Inhibition

Boc-D-FMK inhibits apoptosis by irreversibly binding to the active site of caspases, the key proteases in the apoptotic signaling cascade. It contains a fluoromethylketone (FMK) group that forms a covalent bond with the cysteine residue in the caspase active site. This action blocks both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways of apoptosis.



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Caption: Boc-D-FMK inhibits initiator and executioner caspases.

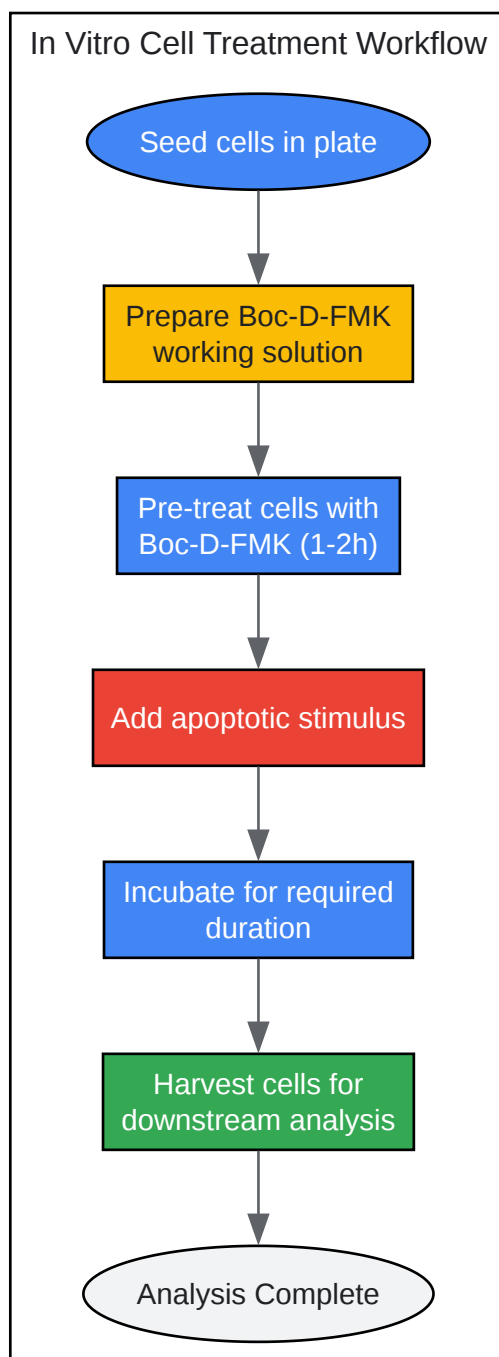
Experimental Protocol: In Vitro Cell Treatment

This protocol provides a general methodology for using **Boc-D-FMK** to inhibit apoptosis in cultured cells. Note: Optimal concentrations and incubation times must be determined empirically for each cell line and experimental condition.

Methodology:

- **Prepare Stock Solution:** Dissolve **Boc-D-FMK** in sterile, anhydrous DMSO to a stock concentration of 10-50 mM. For example, to make a 20 mM stock, dissolve 2.63 mg of **Boc-D-FMK** in 500 μ L of DMSO.
- **Cell Seeding:** Plate cells at the desired density and allow them to adhere overnight under standard culture conditions.

- **Prepare Working Solution:** On the day of the experiment, dilute the **Boc-D-FMK** stock solution in pre-warmed, serum-free culture medium to the final desired working concentration (typically 10-100 μ M).
- **Pre-treatment (Inhibition):** Aspirate the old medium from the cells and replace it with the medium containing **Boc-D-FMK**. Incubate for 1-2 hours to allow for cell penetration and caspase inhibition.
- **Induce Apoptosis:** After the pre-treatment period, add your apoptotic stimulus (e.g., staurosporine, TNF- α) directly to the medium containing **Boc-D-FMK**.
- **Incubation:** Incubate for the desired period to allow for apoptosis to occur in control cells.
- **Assay:** Harvest cells and proceed with your downstream analysis (e.g., Annexin V staining, caspase activity assay, Western blot).



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Caption: General workflow for an in vitro apoptosis inhibition experiment.

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